

# Technical Support Center: Optimizing Albedo Retrieval Algorithms for Cloudy Conditions

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## Compound of Interest

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working on the retrieval of surface albedo in the presence of clouds.

## Frequently Asked Questions (FAQs)

Q1: Why are my retrieved albedo values under cloudy conditions anomalously high/low?

A1: Retrieving surface albedo under clouds is challenging due to several factors that can introduce biases:

- **Cloud Contamination:** The primary issue is the failure to completely screen out clouds. Clouds have a high albedo, and their presence in a pixel will significantly increase the measured top-of-atmosphere (TOA) radiance, leading to an overestimation of surface albedo.<sup>[1][2]</sup>
- **Atmospheric Correction Errors:** The presence of clouds complicates atmospheric correction. Standard algorithms are often designed for clear-sky conditions and may not accurately

account for the scattering and absorption effects of clouds, leading to errors in the retrieved surface reflectance.

- Bidirectional Reflectance Distribution Function (BRDF) Effects: Clouds alter the angular distribution of incoming solar radiation, making it more diffuse.[3] Standard BRDF models, which describe the reflectance of a surface as a function of illumination and viewing angles, may not be accurately applied under these diffuse conditions, leading to retrieval errors.[4][5][6]
- Cloud Shadowing: Cloud shadows can lead to an underestimation of surface albedo if not properly accounted for in the retrieval algorithm.

Q2: What is the effect of clouds on the surface albedo of snow and ice?

A2: Clouds generally increase the broadband surface albedo over snow and ice.[7] This is because clouds absorb more strongly in the near-infrared part of the spectrum than snow and ice. By filtering the incoming solar radiation, clouds increase the proportion of visible radiation reaching the surface, a spectral region where snow and ice are highly reflective.[7] This can result in an absolute increase in the cloudy-sky albedo of about 0.05 (5%) compared to clear-sky conditions.[7]

Q3: What are "black-sky" and "white-sky" albedo, and why are they important for cloudy conditions?

A3:

- Black-sky albedo (directional-hemispherical reflectance): This is the albedo of a surface under direct illumination from a single direction (i.e., a "black" sky with no diffuse skylight).[8]
- White-sky albedo (bi-hemispherical reflectance): This is the albedo of a surface under perfectly diffuse illumination from all directions (i.e., a completely overcast "white" sky).[3][8]

These two albedos represent the theoretical extremes of illumination conditions. The actual or "blue-sky" albedo is a weighted combination of the black-sky and white-sky albedos, with the weights depending on the fraction of diffuse skylight.[8] Under cloudy conditions, the illumination is more diffuse, so the white-sky albedo becomes more dominant. Accurate

retrieval of both black-sky and white-sky albedos is crucial for calculating the actual surface albedo under various atmospheric conditions.

## Troubleshooting Guide

### Issue 1: Inaccurate Cloud Masking Leading to Contaminated Pixels

Symptoms:

- Retrieved surface albedo values are consistently higher than expected, approaching the albedo of clouds.
- Visual inspection of satellite imagery shows residual cloud cover in areas flagged as "clear."
- Spurious albedo patterns that correlate with seasonal cloud cover.[1]

Troubleshooting Steps:

- **Algorithm Selection:** Employ advanced cloud screening algorithms. Traditional threshold-based methods can be less effective. Consider using machine learning approaches like deep learning systems (e.g., CloudFCN) which have shown improved performance in cloud detection.[4]
- **Utilize Cloud Probability:** Instead of a binary cloud mask, use a cloud probability product. This allows for a weighted approach to albedo estimation, giving less weight to pixels with a higher probability of being cloud-contaminated.[9]
- **Multi-sensor Approach:** Combine data from multiple sensors. For example, the superior cloud-masking capabilities of MODIS can be used to improve the accuracy of albedo retrievals from sensors with coarser resolution like OMI.[10]
- **Temporal Filtering:** Implement temporal filtering techniques. Abrupt changes in retrieved albedo over a short period are often indicative of cloud contamination.

### Issue 2: Errors in Albedo Retrieval Over Snow/Ice in Cloudy Conditions

#### Symptoms:

- Retrieved albedo over snow-covered areas under clouds does not match ground-based measurements.
- The algorithm fails to capture the increase in broadband albedo for snow/ice under cloudy skies.

#### Troubleshooting Steps:

- Implement a Cloudy-Sky Adjustment: For snow and ice surfaces, it's necessary to adjust the clear-sky albedo to account for the effect of clouds. A regression relationship can be developed based on the clear-sky albedo, cloud optical depth, and solar zenith angle to estimate the cloudy-sky surface albedo.[7]
- Use Passive Microwave Data: Passive microwave (PMW) data can penetrate clouds and provide information about the snowpack. A statistical model can be trained to estimate all-sky snow albedo from PMW brightness temperatures, which can then be used to fill gaps in optical data caused by clouds.[11][12]
- Refine Narrowband-to-Broadband Conversion: The coefficients used to convert narrowband reflectance to broadband albedo are different for snow-free and snow-covered surfaces. Ensure that your algorithm uses the correct set of coefficients based on an accurate snow mask.[1]

## Issue 3: Inaccurate Albedo Retrievals in Rugged Terrain

#### Symptoms:

- Retrieved albedo values show high variability that correlates with topography.
- Validation against in-situ measurements in mountainous areas shows low accuracy.[13]

#### Troubleshooting Steps:

- Account for Topographic Effects: In rugged terrain, both the incoming solar radiation and the reflected signal are strongly influenced by topography. Your retrieval algorithm should explicitly account for:

- Terrain Shading: Use a high-resolution Digital Elevation Model (DEM) to identify and correct for shadowed areas.
- Reflected Irradiance from Adjacent Terrain: The irradiance from surrounding terrain can significantly contribute to the total illumination of a sloped pixel.
- Improve Atmospheric Correction: In complex terrain, atmospheric properties can vary significantly over short distances. Use an atmospheric correction model that can handle these variations. The Sensor Invariant Atmospheric Correction (SIAC) model is an example of an advanced model that considers surface BRDF effects.[4]
- Kernel-Driven Models: Employ kernel-driven BRDF models that can better represent the anisotropic reflectance of complex surfaces.[14]

## Data Presentation

Table 1: Comparison of Albedo Product Accuracy Over Rugged Terrain

Product	Sky Condition	Slope	RMSE	Relative RMSE
MCD43A3 C6	Black-sky	Abrupt (>10°)	0.0432	31.87%
MCD43A3 C6	White-sky	Abrupt (>10°)	0.0436	32.21%
GLASS V04	Black-sky	Abrupt (>10°)	0.0452	33.71%
GLASS V04	White-sky	Abrupt (>10°)	0.0458	33.92%

Data sourced from validation studies of MODIS (MCD43A3) and GLASS albedo products.[13]

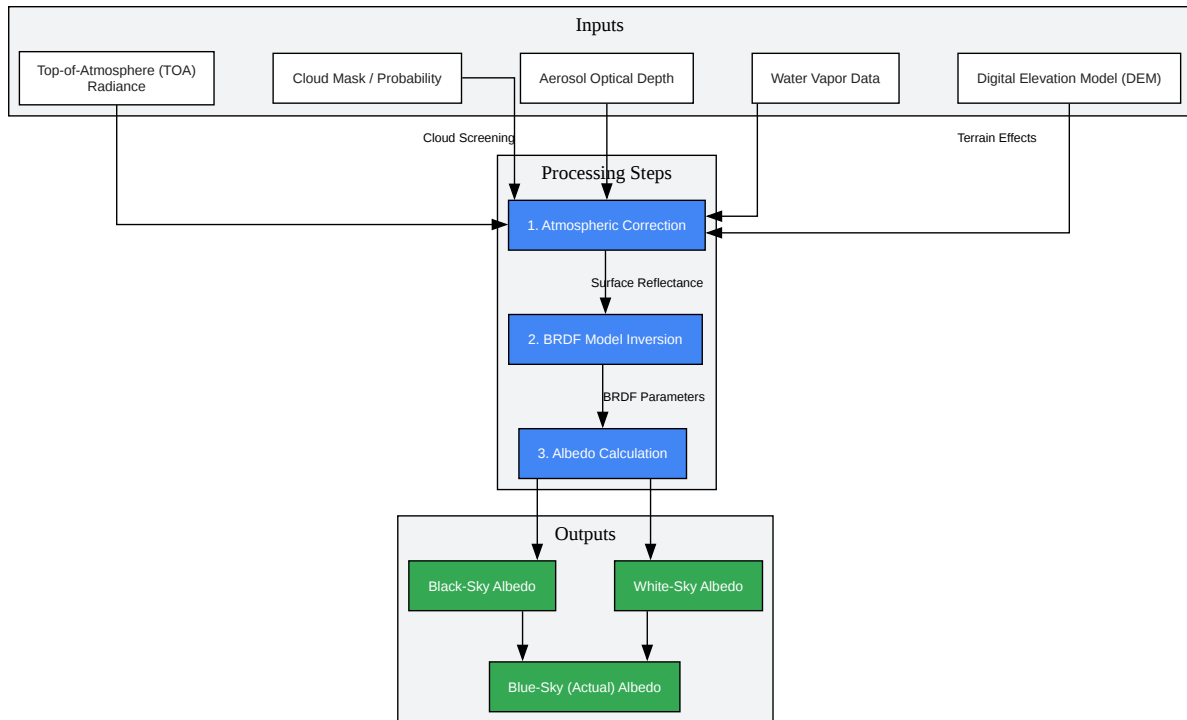
## Experimental Protocols

### Protocol 1: Validation of Retrieved Albedo using In-Situ Measurements

- Site Selection: Choose validation sites with representative land cover and topography. Existing networks like FLUXNET, SURFRAD, and BSRN provide high-quality in-situ albedo measurements.[1]

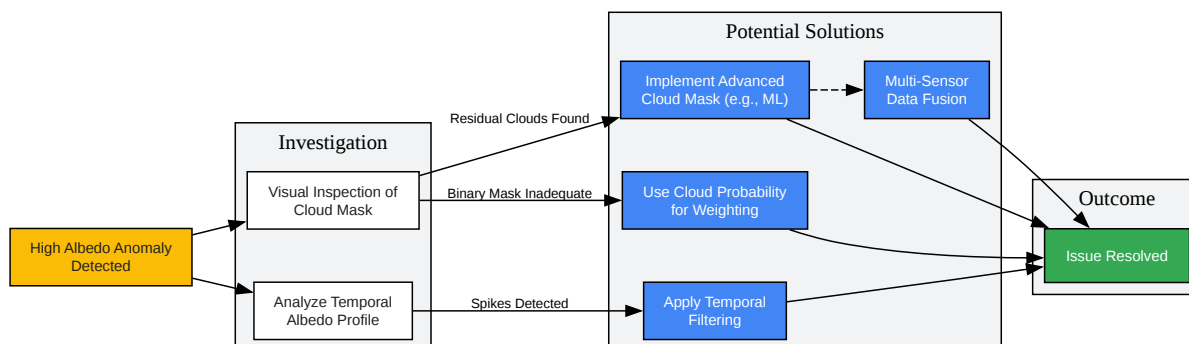
- Data Acquisition:
  - Obtain in-situ albedo measurements from tower-mounted pyranometers for the desired validation period.
  - Acquire the corresponding satellite-derived albedo product for the pixels covering the validation site.
- Spatial Matching: Perform a point-to-pixel comparison. For coarse resolution satellite data, assess the spatial representativeness of the in-situ measurement to ensure it accurately reflects the area of the satellite pixel.
- Temporal Matching: Match the timing of the satellite overpass with the in-situ measurements.
- Data Analysis:
  - Calculate performance metrics such as Root Mean Square Error (RMSE), bias, and correlation between the satellite-retrieved and in-situ albedo.
  - Analyze the errors as a function of factors like cloud cover, solar zenith angle, and season.

## Visualizations



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Caption: General workflow for satellite-based surface albedo retrieval.



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Caption: Troubleshooting logic for cloud contamination in albedo retrievals.

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